

Solubility and stability of Einecs 287-146-0 in different solvents

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Compound of Interest

Compound Name: *Einecs 287-146-0*

Cat. No.: *B12672212*

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An In-depth Technical Guide on the Solubility and Stability of **Einecs 287-146-0** (3,3'-Diaminobenzidine)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Einecs 287-146-0, chemically known as 3,3'-Diaminobenzidine (DAB), is an organic compound with the formula $(C_6H_3(NH_2)_2)_2$. It is a derivative of benzidine and is widely used in various scientific applications, particularly in immunohistochemistry (IHC) and immunoblotting as a chromogenic substrate for horseradish peroxidase (HRP). The reaction of DAB with HRP in the presence of hydrogen peroxide produces a brown, insoluble precipitate, allowing for the visualization of specific proteins and nucleic acids. This guide provides a comprehensive overview of the solubility and stability of DAB in different solvents, along with detailed experimental protocols.

Chemical and Physical Properties

- Chemical Name: 3,3'-Diaminobenzidine
- Synonyms: DAB, 3,3',4,4'-Biphenyltetramine, 3,3',4,4'-Tetraaminobiphenyl
- CAS Number: 91-95-2

- EC Number: 202-110-6
- Molecular Formula: $C_{12}H_{14}N_4$
- Molecular Weight: 214.27 g/mol
- Appearance: Red-to-brown hygroscopic solid
- Melting Point: 175-177 °C

Solubility Data

The solubility of 3,3'-Diaminobenzidine can vary depending on the form (free base or hydrochloride salt) and the use of physical methods such as ultrasonic assistance.

Table 1: Quantitative Solubility of 3,3'-Diaminobenzidine (DAB)

Solvent	Form	Solubility	Conditions
Water	Free Base	0.55 g/L	Without ultrasonic assistance
Water	Free Base	≥ 4.09 mg/mL	With ultrasonic assistance
Water	Tetrahydrochloride hydrate	10 mg/mL	-
Ethanol (EtOH)	Free Base	≥ 22.4 mg/mL	With ultrasonic assistance
Dimethyl Sulfoxide (DMSO)	Free Base	≥ 6.76 mg/mL	With ultrasonic assistance

It is important to note that for many applications, DAB is dissolved in a buffer solution, which can enhance its solubility.

Stability Profile

3,3'-Diaminobenzidine is sensitive to light, moisture, and oxidation. Proper storage and handling are crucial to maintain its integrity.

- **Storage:** It is recommended to store DAB at -20°C, protected from light and moisture.
- **Solution Stability:**
 - Aqueous solutions of DAB should ideally be prepared fresh just before use to ensure the best results.
 - If necessary, solutions can be stored in the dark under refrigeration for short periods (e.g., overnight), but this may reduce reproducibility.
 - Some literature suggests that DAB solutions can be stored at -20°C.
 - A solution of DAB (0.6 mg/mL) in Tris-buffered saline (pH 7.6) has been reported to be stable for several weeks when stored at 4°C.

Experimental Protocols

Protocol for Determining Solubility (Shake-Flask Method)

This method is a standard procedure for determining the equilibrium solubility of a compound in a specific solvent.

- **Preparation:** Add an excess amount of 3,3'-Diaminobenzidine to a known volume of the desired solvent in a sealed vial or flask.
- **Equilibration:** Agitate the mixture at a constant temperature for a defined period (e.g., 24-48 hours) to ensure equilibrium is reached. An overhead shaker or a magnetic stirrer can be used.
- **Phase Separation:** After equilibration, allow the undissolved solid to settle. Centrifuge the sample to further separate the solid and liquid phases.
- **Sampling and Analysis:** Carefully withdraw an aliquot of the supernatant.

- **Quantification:** Analyze the concentration of DAB in the supernatant using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Calculation:** The solubility is calculated from the measured concentration of the saturated solution.

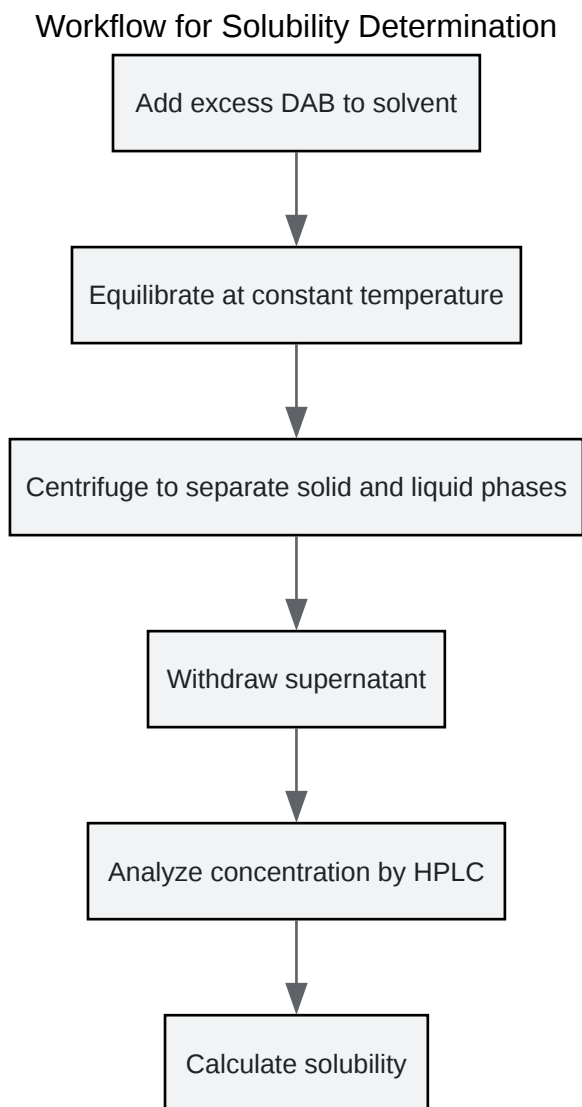
Protocol for Assessing Stability (HPLC-Based Method)

A stability-indicating HPLC method can be used to monitor the degradation of DAB over time and under various stress conditions.

- **Solution Preparation:** Prepare a solution of DAB in the desired solvent at a known concentration.
- **Stress Conditions:** Expose the solution to various stress conditions in parallel with a control sample stored under optimal conditions (e.g., -20°C, protected from light). Stress conditions can include:
 - **Photostability:** Exposure to a defined light source (e.g., UV lamp).
 - **Thermal Stability:** Storage at elevated temperatures (e.g., 40°C, 60°C).
 - **pH Stability:** Adjusting the pH of the solution to acidic and basic conditions.
- **Time-Point Sampling:** At specified time intervals, withdraw aliquots from each of the stressed and control samples.
- **HPLC Analysis:** Analyze the samples using a validated stability-indicating HPLC method. The method should be able to separate the intact DAB from its degradation products. A common approach involves a C18 reversed-phase column with a gradient elution using a mobile phase of acetonitrile and a buffered aqueous solution.
- **Data Analysis:** Quantify the amount of remaining DAB and any formed degradation products at each time point. The stability of DAB under each condition can be determined by plotting the concentration of intact DAB as a function of time.

Visualizations

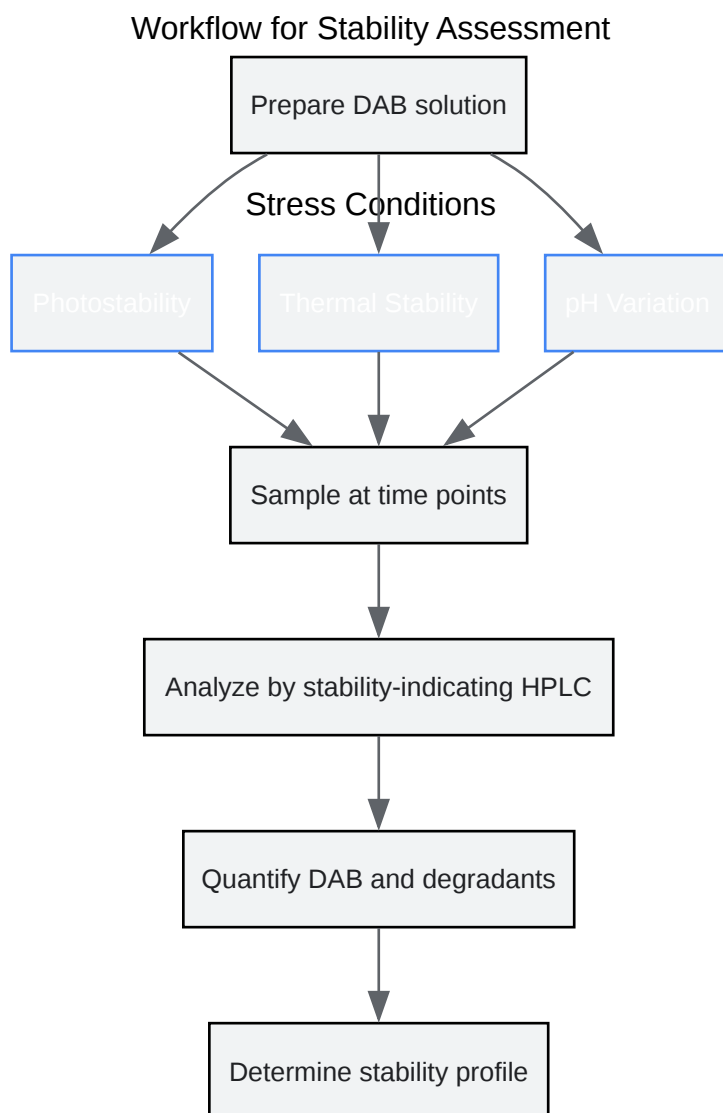
Experimental Workflow for Solubility Determination



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Caption: A flowchart of the shake-flask method for determining solubility.

Experimental Workflow for Stability Assessment



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Caption: A flowchart outlining the process for assessing the stability of DAB.

Safety Precautions

3,3'-Diaminobenzidine is a suspected carcinogen and should be handled with appropriate safety precautions. Always work in a well-ventilated area or a fume hood, and wear personal protective equipment, including gloves, a lab coat, and eye protection. Dispose of waste containing DAB according to institutional and local regulations for hazardous materials.

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